

# How to prepare EPZ004777 hydrochloride stock solution in DMSO

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## Compound of Interest

Compound Name: EPZ004777 hydrochloride

Cat. No.: B10800353

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An essential prerequisite for accurate and reproducible in vitro and in vivo studies is the correct preparation of stock solutions. This document provides a detailed protocol for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of **EPZ004777 hydrochloride**, a potent and selective inhibitor of the histone methyltransferase DOT1L. Adherence to this protocol will help ensure the integrity and stability of the compound for reliable experimental results.

## Physicochemical Properties and Solubility

**EPZ004777 hydrochloride** is a small molecule inhibitor with a molecular weight of 576.13 g/mol.[1][2] It is soluble in organic solvents such as DMSO.[1][3] For optimal results, it is highly recommended to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.[3][4][5]

Property	Value	Source
Molecular Formula	C <sub>28</sub> H <sub>42</sub> ClN <sub>7</sub> O <sub>4</sub>	[1][2]
Molecular Weight	576.13 g/mol	[1][2]
Appearance	Light yellow to yellow solid/powder	[1][4]
Solubility in DMSO	≥ 100 mg/mL (173.57 mM)	[2][4]
Solubility in Water	100 mg/mL (173.57 mM); Insoluble	[4][5]

## Stock Solution Preparation: Calculation Guide

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

The table below provides pre-calculated masses of **EPZ004777 hydrochloride** required to prepare stock solutions of common concentrations.

Desired Stock Concentration	Volume of DMSO	Required Mass of EPZ004777 HCl
1 mM	1 mL	0.576 mg
10 mM	1 mL	5.76 mg
50 mM	1 mL	28.81 mg
100 mM	1 mL	57.61 mg

## Experimental Protocol: Step-by-Step Guide

This protocol details the steps for preparing a 10 mM stock solution of **EPZ004777 hydrochloride** in DMSO.

Materials and Equipment:

- **EPZ004777 hydrochloride** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Pipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- **Acclimatization:** Before opening, allow the vial of **EPZ004777 hydrochloride** powder to equilibrate to room temperature for at least one hour.<sup>[1]</sup> This prevents condensation of moisture on the compound.
- **Weighing:** On an analytical balance, accurately weigh the desired amount of **EPZ004777 hydrochloride** powder (e.g., 5.76 mg for a 1 mL of 10 mM solution) and place it into a sterile microcentrifuge tube.
- **Dissolving:** Add the calculated volume of fresh, anhydrous DMSO to the tube containing the compound.
- **Aiding Dissolution:** To ensure the compound dissolves completely, perform the following steps:
  - Vortex the tube for 1-2 minutes.
  - If particles are still visible, gently warm the tube at 37°C for 10 minutes and/or place it in an ultrasonic bath for a few minutes.<sup>[3][6][7]</sup>

- Visually inspect the solution to ensure there is no undissolved particulate matter. The solution should be clear.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.[\[3\]](#)[\[5\]](#)
- Storage: Store the aliquoted stock solutions under the appropriate conditions as detailed below.

## Storage and Stability

Proper storage is critical to maintaining the activity of the **EPZ004777 hydrochloride** stock solution.

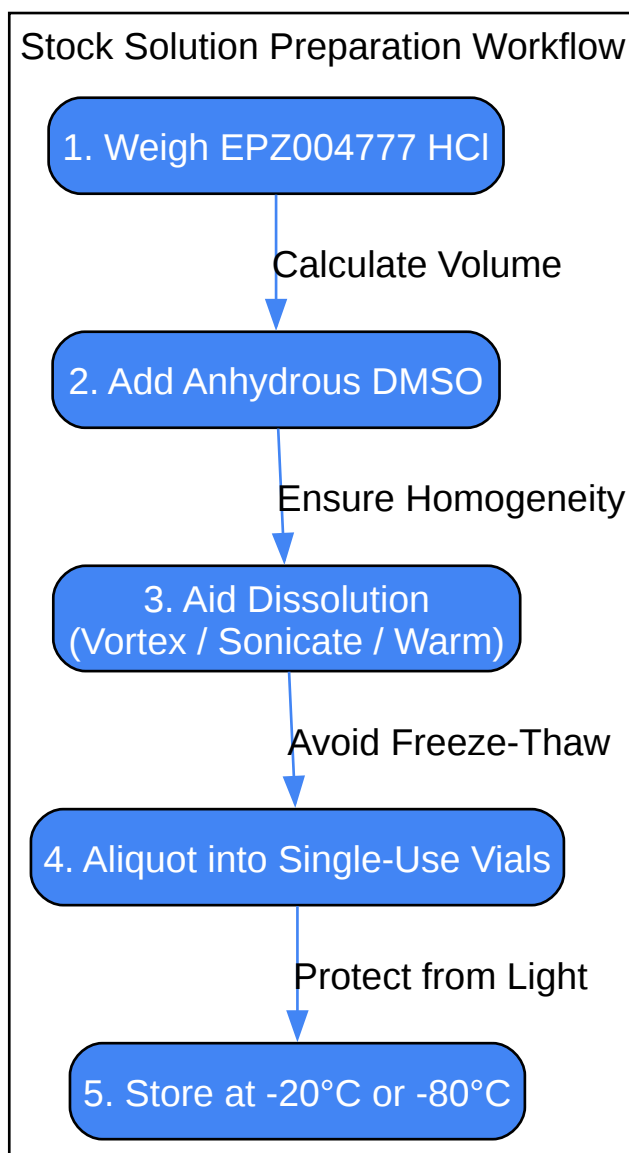
- Short-term Storage: For use within one month, store the DMSO stock solution at -20°C.[\[4\]](#)[\[5\]](#)
- Long-term Storage: For storage longer than one month, it is recommended to store the solution at -80°C, where it can be stable for up to 6 months or longer.[\[4\]](#)[\[5\]](#)

Always protect the compound and its solutions from light and moisture.[\[4\]](#)

## Safety Precautions

Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses, when handling the compound and DMSO. Handle the chemical in a well-ventilated area.

## Experimental Workflow



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Caption: Workflow for preparing **EPZ004777 hydrochloride** stock solution.

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## References

- 1. EPZ004777 HCl | CAS:1380316-03-9 | DOT1L inhibitor, potent and selective | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. benchchem.com [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. apexbt.com [apexbt.com]
- 7. apexbt.com [apexbt.com]
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